

1,2-Indandione in Fingerprinting: A Technical Guide to its Discovery and Application

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Compound of Interest

Compound Name: 1,2-Indandione

Cat. No.: B102516

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Executive Summary

1,2-Indandione has emerged as a leading reagent in forensic science for the development of latent fingerprints on porous surfaces. First proposed as a practical fingerprint reagent in the late 1990s, it has gained widespread adoption due to its ability to produce highly fluorescent prints, often outperforming traditional reagents like 1,8-diazafluoren-9-one (DFO) and ninhydrin. This guide provides an in-depth overview of the discovery, history, and technical application of **1,2-indandione**, tailored for researchers, scientists, and forensic professionals. It details the experimental protocols for its use, presents comparative data on its effectiveness, and illustrates key processes through diagrams.

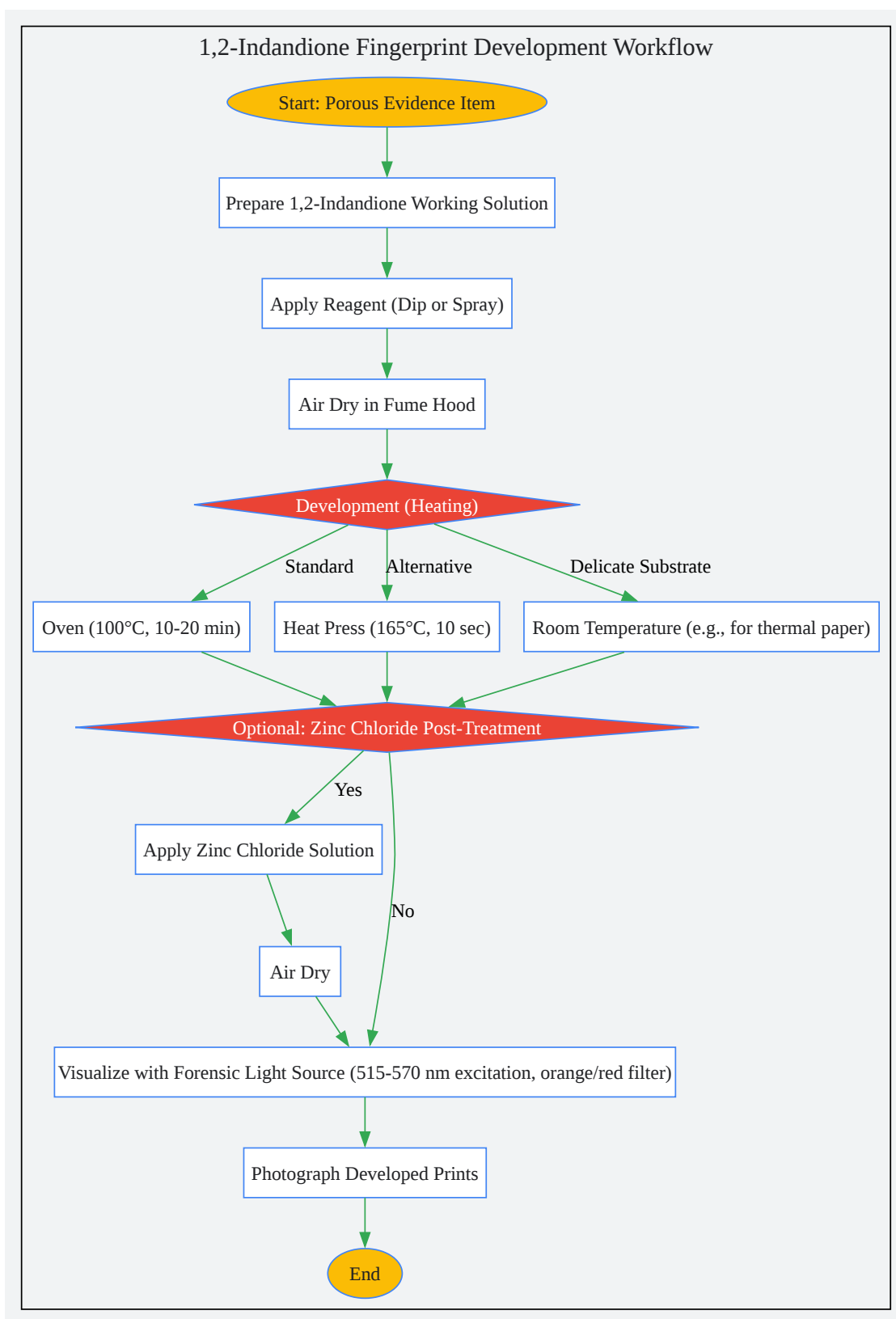
Discovery and History

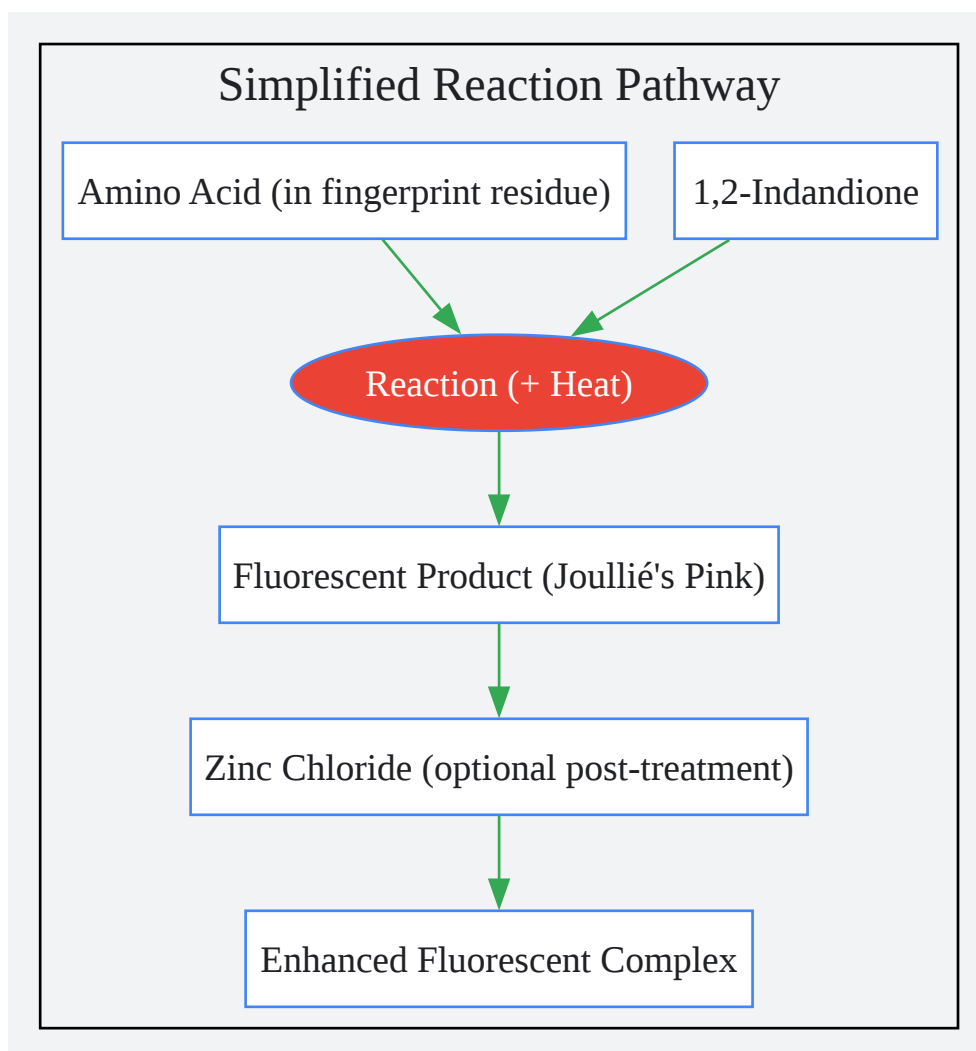
The journey of **1,2-indandione** in fingerprinting began with foundational research into amino acid-reactive compounds. A significant milestone was the work of Joullié and colleagues in 1997, which laid the groundwork for its application in forensics.[1][2] Subsequent research, particularly in Israel, further established its efficacy, leading to its adoption by forensic laboratories worldwide.[3]

A crucial development in the application of **1,2-indandione** was the introduction of a zinc chloride post-treatment. This addition was found to significantly enhance the fluorescence of the developed fingerprints, further increasing its sensitivity and utility.[4] Over the years, various formulations and development conditions have been optimized to maximize its performance on a range of porous substrates.

The timeline below outlines the key milestones in the history of **1,2-indandione** in fingerprinting:

Historical Milestones of L2 Introduction to Programming					
Introduction to Python and its applications in data science	Python for Data Science: Data Manipulation and Visualization	Python for Data Science: Data Manipulation and Visualization	Python for Data Science: Data Manipulation and Visualization	Python for Data Science: Data Manipulation and Visualization	Python for Data Science: Data Manipulation and Visualization





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References

- 1. researchgate.net [researchgate.net]
- 2. 1,2-Indanedione - A winning ticket for developing fingermarks: A validation study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Fingerprint Development by 1,2-Indanedione [fingerprintexpert.in]

- 4. 1,2 Indanedione - CHESAPEAKE BAY DIVISION - IAI [cbdiai.org]
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